

Technical Guide: Comparative Reactivity of 2-(3-Formylphenoxy)-2-phenylacetic Acid

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Compound of Interest

Compound Name: 2-(3-Formylphenoxy)-2-phenylacetic acid

CAS No.: 1094672-99-7

Cat. No.: B1438266

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Executive Summary

2-(3-Formylphenoxy)-2-phenylacetic acid (FPPA) is a specialized bifunctional intermediate combining a meta-substituted benzaldehyde moiety with a phenylacetic acid tail. Unlike simple aromatic aldehydes (e.g., Benzaldehyde) or electron-rich analogs (e.g., Vanillin), FPPA exhibits a unique reactivity profile driven by the inductive electron-withdrawing effect of the meta-phenoxy linkage.

Key Performance Differentiators:

- **Enhanced Electrophilicity:** The meta-positioning of the phenoxy ether prevents resonance deactivation of the aldehyde, maintaining high reactivity toward amines.
- **Solubility Control:** The carboxylic acid tail () confers aqueous solubility at physiological pH, superior to lipophilic aldehydes.

- Dual-Functionality: Enables simultaneous Schiff base formation (aldehyde) and electrostatic anchoring (carboxylate).

Chemical Profile & Structural Analysis

Parameter	Data / Characteristic
CAS Number	1094672-99-7
Molecular Formula	
Molecular Weight	256.25 g/mol
Core Structure	-Phenoxy- -phenylacetic acid backbone
Key Functional Group	Aldehyde (-CHO): Meta-substituted on the phenoxy ring.
Electronic Effect	Meta-Activation: The phenoxy oxygen exerts an inductive withdrawing effect () on the meta-aldehyde, increasing electrophilicity.
Solubility	Soluble in DMSO, MeOH, and basic aqueous buffers (pH > 5).

Comparative Reactivity Matrix

The following table contrasts FPPA with standard aldehyde reagents used in reductive amination and linker chemistry.

Feature	FPPA (Subject)	Benzaldehyde	Vanillin	4-Carboxybenzaldehyde
Aldehyde Reactivity	High (Inductively Activated)	Moderate (Baseline)	Low (Resonance Deactivated)	High (EWG Activated)
Electronic Mechanism	(OPh)	Neutral	(OH/OMe)	(COOH)
	(EWG)		(EDG)	(EWG)
Schiff Base Stability	High (Stable Imine)	Moderate	Moderate (Hydrolysis prone)	High
Aqueous Solubility	Excellent (as salt)	Poor	Moderate	Good (as salt)
Primary Application	Protein Modification / Linkers	General Synthesis	Flavor / Fragrance	MOFs / Linkers

Scientific Insight:

- vs. Vanillin: Vanillin contains a para-hydroxyl group that donates electrons into the ring via resonance, stabilizing the carbonyl carbon and reducing its susceptibility to nucleophilic attack. FPPA's ether oxygen is meta, where resonance effects are negligible, but inductive withdrawal enhances the aldehyde's electrophilicity.
- vs. Benzaldehyde: FPPA is more reactive toward amines due to the electron-withdrawing nature of the phenoxy group and the phenylacetic acid tail.

Deep Dive: Schiff Base Formation Kinetics

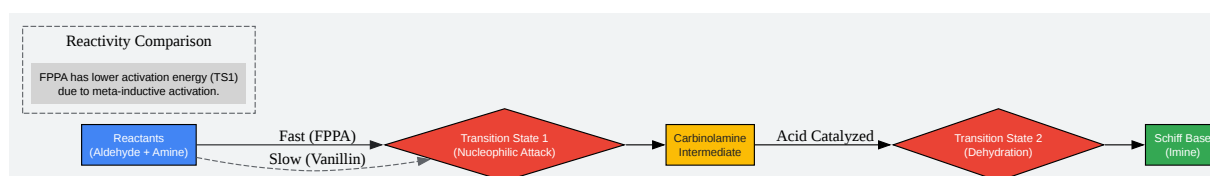
The primary application of FPPA is the formation of Schiff bases (imines) with primary amines (e.g., Lysine residues).

Reaction Pathway:

Kinetic Advantage of FPPA: The rate-determining step in Schiff base formation is often the nucleophilic attack of the amine on the carbonyl carbon.

- Hammett Equation Prediction:
- For FPPA, the substituent is the meta-linked ether-acid tail.
- The inductive withdrawal () lowers the LUMO energy of the carbonyl, facilitating faster amine attack compared to electron-rich aldehydes.

Graphviz Diagram: Reaction Energy Landscape



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Caption: Comparative reaction coordinate diagram illustrating the lower activation barrier for FPPA (solid line) versus electron-rich aldehydes like Vanillin (dashed line) during nucleophilic attack.

Experimental Protocol: Reductive Amination

Objective: Conjugation of FPPA to a primary amine (e.g., Benzylamine or a Lysine-peptide) followed by reduction to a stable secondary amine.

Reagents:

- FPPA (1.0 eq)

- Amine substrate (1.1 eq)^[1]
- Sodium Cyanoborohydride (
) (1.5 eq)
- Solvent: Methanol/DCM (1:1) or Phosphate Buffer (pH 6.0) for proteins.

Step-by-Step Methodology:

- Solubilization: Dissolve FPPA in the chosen solvent. If using aqueous buffer, adjust pH to 7.5 to ensure the carboxylic acid is deprotonated (
) , enhancing solubility.
- Imine Formation: Add the amine substrate. Stir at room temperature for 1–2 hours.
 - Checkpoint: Monitor by TLC or LC-MS. FPPA imines form rapidly due to the activated aldehyde.
- Reduction: Add

• If in organic solvent, add a catalytic amount of Acetic Acid (1%) to activate the imine.
 - Note:

is preferred over

to avoid reducing the aldehyde before imine formation.
- Quenching: Quench with 1N HCl (if organic) or dialysis (if protein).
- Purification: Extract with Ethyl Acetate (organic synthesis) or perform Size Exclusion Chromatography (protein conjugates).

Stability & Handling

- Oxidation: Like all aldehydes, FPPA is susceptible to air oxidation to the corresponding dicarboxylic acid (3-(1-carboxy-1-phenyl-ethoxy)benzoic acid). Store under nitrogen at -20°C.

- Decarboxylation: The

-phenyl-

-phenoxy acetic acid motif is generally stable, but prolonged heating (>100°C) in strong acid should be avoided to prevent potential decarboxylation or ether cleavage.

References

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